

# 3,3'-Dichlorobenzaldazine CAS number and properties

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## Compound of Interest

Compound Name: 3,3'-Dichlorobenzaldazine

Cat. No.: B1662941

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## 3,3'-Dichlorobenzidine

CAS Number: 91-94-1[1][2][3]

## Properties of 3,3'-Dichlorobenzidine

3,3'-Dichlorobenzidine is a gray to purple crystalline solid.[1][3] It is an organic compound with the formula  $(C_6H_3Cl(NH_2))_2$ . [4] While the pure compound is pale yellow, commercial samples are often colored.[4] It is practically insoluble in water.[1]

Summary of Physical and Chemical Properties:

Property	Value	Reference
Molecular Formula	C <sub>12</sub> H <sub>10</sub> Cl <sub>2</sub> N <sub>2</sub>	[2][4]
Molar Mass	253.13 g/mol	[4]
Appearance	Gray or purple crystalline solid	[1][4]
Melting Point	132 to 133 °C (270 to 271 °F; 405 to 406 K)	[4]
Boiling Point	402 °C (756 °F; 675 K)	[4]
Water Solubility	0.07% (15°C)	[4]
pKa	2.70±0.10	[2]
Log Koc	High (suggesting low mobility in soil)	[5][6]

## Experimental Information and Applications

Synthesis: 3,3'-Dichlorobenzidine is prepared in a two-step process from 2-nitrochlorobenzene. [4][6] The first step involves reduction with zinc in a basic solution to produce 2,2'-dichlorodiphenylhydrazine. This intermediate then undergoes a benzidine rearrangement to yield 3,3'-dichlorobenzidine.[4]

Uses: Historically, it was used in the production of dyes.[4][5][6] It is widely used in the manufacturing of diarylide yellow pigments for printing inks.[4] It also serves as a curing agent for isocyanate-terminated polymers and resins.[1]

Safety and Toxicity: 3,3'-Dichlorobenzidine is considered a carcinogen and has been shown to increase the incidence of tumors in animals.[4] Due to its structural similarity to benzidine, a known carcinogen, it is suspected to have a similar mechanism in causing bladder cancer in humans.[4]

Due to the lack of information for "**3,3'-Dichlorobenzaldazine**," no experimental protocols or signaling pathways can be provided. The creation of diagrams is also not possible without relevant data.

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